

Application Notes and Protocols for Ocean Acidification Research Using m-Cresol Purple

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Compound of Interest

Compound Name: *m-Cresol Purple*

CAS No.: 2303-01-7

Cat. No.: B1664126

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These application notes provide a comprehensive guide to utilizing **m-Cresol Purple** (mCP), a pH-sensitive indicator dye, for the precise and accurate measurement of seawater pH. This technique is fundamental to ocean acidification research, enabling the monitoring of changes in ocean chemistry and its impact on marine ecosystems.

Introduction to **m-Cresol Purple** in Ocean Acidification Research

Ocean acidification, the ongoing decrease in the pH of the Earth's oceans, is a direct consequence of the absorption of anthropogenic carbon dioxide (CO₂) from the atmosphere. This change in seawater chemistry has significant implications for marine organisms and ecosystems. Accurate and precise measurement of seawater pH is crucial for understanding and monitoring the impacts of ocean acidification.

m-Cresol Purple (mCP) is a sulfonephthalein indicator dye widely used for the spectrophotometric determination of seawater pH.^{[1][2][3]} This method is preferred due to its

high precision (± 0.0004 pH units) and suitability for both laboratory and at-sea measurements. [4][5] The principle lies in the color change of the dye as a function of pH, which can be quantified by measuring the absorbance of light at specific wavelengths.

The chemical equilibrium of **m-Cresol Purple** in seawater involves the second dissociation of the indicator, represented as:



Where HI^- is the acidic form (yellow) and I^{2-} is the basic form (purple) of the dye. The ratio of the concentrations of these two forms, and thus the color of the solution, is directly related to the pH of the seawater. This ratio is determined by measuring the absorbance of the solution at the peak absorbance wavelengths for each form. For **m-Cresol Purple**, these wavelengths are 434 nm for the acidic form (HI^-) and 578 nm for the basic form (I^{2-}).

It is important to note that impurities in commercially available mCP can significantly affect the accuracy of pH measurements. Therefore, the use of purified mCP is highly recommended for obtaining reliable and comparable data.

Quantitative Data Summary

The calculation of seawater pH from spectrophotometric measurements with **m-Cresol Purple** requires several parameters that are dependent on temperature and salinity. The following tables summarize the key equations and coefficients for these calculations based on purified mCP.

Table 1: Equation for Seawater pH Calculation on the Total Hydrogen Ion Scale (pHT)

Equation
$\text{pHT} = -\log(K_2\text{Te}_2) + \log((R - e_1)/(1 - R(e_3/e_2)))$

Where:

- pHT: pH on the total hydrogen ion concentration scale.
- R: Ratio of absorbances at 578 nm and 434 nm (A_{578} / A_{434}).

- K_2T : Second dissociation constant of mCP in seawater on the total scale.
- e_1 , e_2 , e_3 : Molar absorptivity ratios of the different forms of mCP.

Table 2: Coefficients for Calculating $-\log(K_2Te_2)$ as a Function of Temperature (T in Kelvin) and Salinity (S)

Coefficient	Equation
a	$-246.64209 + 0.315971S + 2.8855 \times 10^{-4}S^2$
b	$7229.23864 - 7.098137S - 0.057034S^2$
c	$44.493382 - 0.052711S$
d	0.0781344
$-\log(K_2Te_2)$	$a + (b/T) + c \ln(T) - dT$

This characterization is appropriate for $278.15 \leq T \leq 308.15$ K and $20 \leq S \leq 40$.

Table 3: Equations for Molar Absorptivity Ratios (e_1 , e_3/e_2) as a Function of Temperature (T in Kelvin) and Salinity (S)

Parameter	Equation
e_1	$-0.007762 + 4.5174 \times 10^{-5}T$
e_3/e_2	$-0.020813 + 2.60262 \times 10^{-4}T + 1.0436 \times 10^{-4}(S - 35)$

This characterization is appropriate for $278.15 \leq T \leq 308.15$ K and $20 \leq S \leq 40$.

Experimental Protocols

Protocol 1: Preparation of **m-Cresol Purple** Indicator Solution (2 mmol L^{-1})

This protocol is adapted from the Standard Operating Procedure for use with the Global Ocean Acidification Observing Network (GOA-ON) in a Box equipment.

Materials:

- **m-Cresol Purple** sodium salt (0.202 g)
- Sodium chloride (NaCl) (10.2 g)
- Deionized water
- 250 mL volumetric flask
- Funnel
- Screw-cap glass bottle
- 0.1 mol L⁻¹ NaOH and 0.1 mol L⁻¹ HCl for pH adjustment
- pH meter

Procedure:

- Weigh out 0.202 g of **m-cresol purple** sodium salt and 10.2 g of NaCl.
- Place a funnel into a 250 mL volumetric flask and add approximately 100 mL of deionized water.
- Carefully rinse the weighed **m-cresol purple** sodium salt and NaCl into the volumetric flask with deionized water.
- Remove the funnel and fill the flask to the 250 mL mark with deionized water.
- Transfer the solution to a screw-cap glass bottle and seal it.
- Adjust the pH of the dye solution to 7.9 ± 0.1 by adding 0.1 mol L⁻¹ NaOH or HCl dropwise. The pH should be similar to the expected sample pH.
- Test the pH of the dye solution before each use and readjust to 7.9 ± 0.1 if necessary.
- Store the solution at room temperature in a dark container. Purified indicator solutions have been found to be stable for at least 5.3 years under these conditions.

Protocol 2: Spectrophotometric Measurement of Seawater pH

Materials:

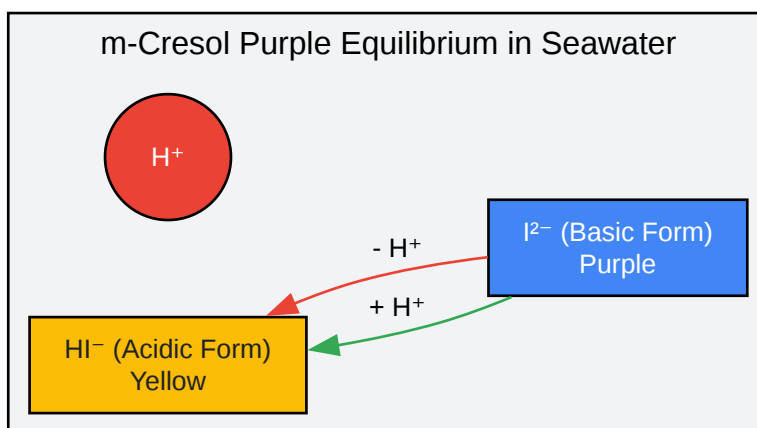
- Spectrophotometer with a thermostatted cuvette holder
- 10 cm path length quartz cuvette
- Prepared **m-Cresol Purple** indicator solution
- Seawater sample
- Micropipette

Procedure:

- Equilibrate the seawater sample to a known and stable temperature.
- Set the spectrophotometer to measure absorbance at 434 nm, 578 nm, and a non-absorbing wavelength (e.g., 730 nm) for baseline correction.
- Blank Measurement: Fill the cuvette with the seawater sample (without dye). Place the cuvette in the spectrophotometer and record the absorbances at the three wavelengths. This is the blank reading.
- Sample Measurement: Add a small, precise volume of the **m-Cresol Purple** indicator solution to the seawater sample in the cuvette. The final concentration of the dye in the sample should be between 2.5×10^{-6} and 4.2×10^{-6} M. Mix gently but thoroughly.
- Place the cuvette back into the spectrophotometer and record the absorbances at 434 nm, 578 nm, and 730 nm.
- Calculate the Absorbance Ratio (R):
 - Correct the absorbance readings at 434 nm and 578 nm for the baseline by subtracting the absorbance at 730 nm.
 - Calculate $R = (\text{Corrected Absorbance at 578 nm}) / (\text{Corrected Absorbance at 434 nm})$.

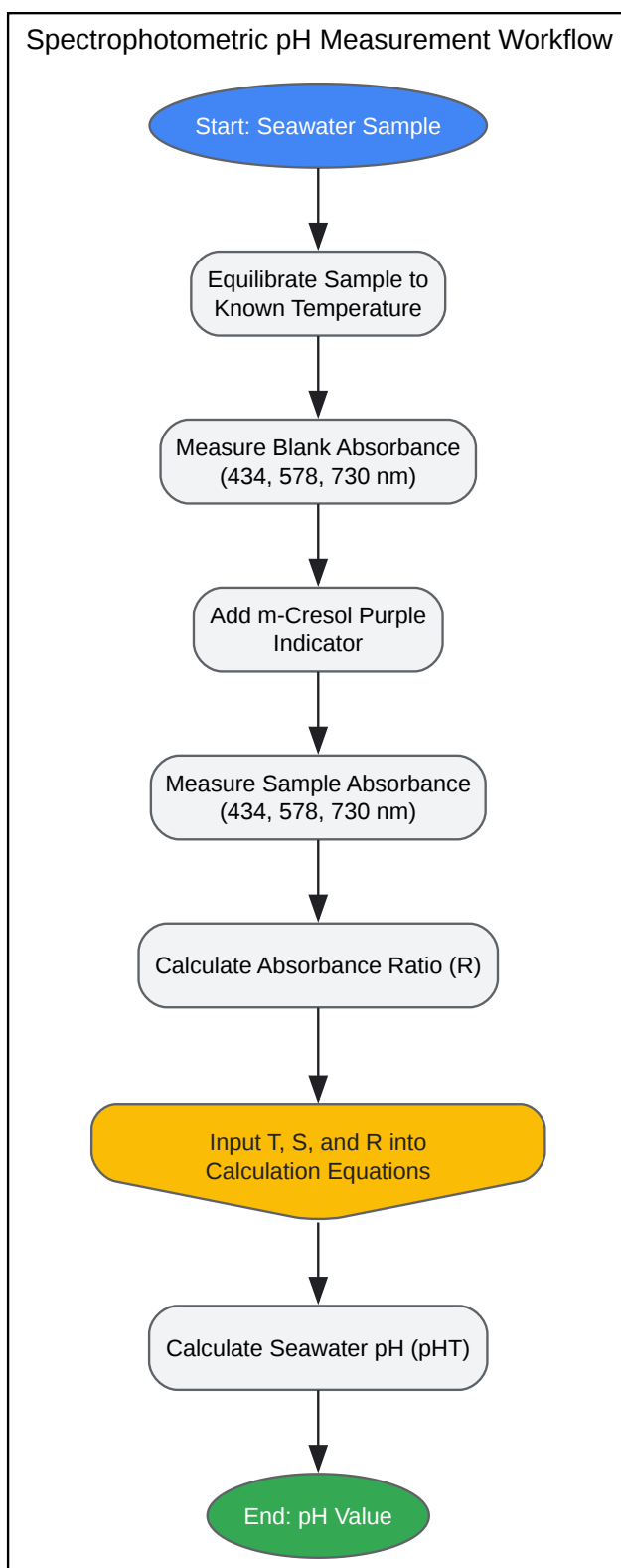
- Calculate Seawater pH: Use the calculated value of R, the measured temperature (in Kelvin), and the known salinity of the seawater sample in the equations provided in Tables 1, 2, and 3 to calculate the pH on the total scale.

Visualizations



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Caption: Chemical equilibrium of **m-Cresol Purple** in seawater.



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Caption: Workflow for spectrophotometric seawater pH measurement.

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